

Application Note: Micellar Spectrophotometric Determination of Chromium(III) with α -Benzoin Oxime

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Compound of Interest

Compound Name: *alpha-Benzoin oxime*

CAS No.: 5928-63-2

Cat. No.: B7769832

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Abstract

This application note details a sensitive and accurate micellar spectrophotometric method for the determination of trace amounts of Chromium(III) (Cr(III)) using α -Benzoin oxime as a complexing agent. The presence of a non-ionic surfactant, Triton X-100, enhances the solubility of the sparingly soluble ligand and the resulting Cr(III) complex, thereby eliminating the need for a preliminary extraction step and improving the analytical figures of merit.^[1] This method is applicable for the quantification of Cr(III) in various samples, including tap water and synthetic mixtures, with a high degree of recovery.^[1]

Introduction

Chromium exists in two stable oxidation states in environmental and biological systems: Cr(III) and Cr(VI). Cr(III) is considered an essential trace element for mammals, playing a role in glucose, lipid, and protein metabolism, whereas Cr(VI) is known to be toxic and carcinogenic.

Therefore, the selective determination of Cr(III) is of significant interest. **Alpha-Benzoin oxime** is a chelating ligand that forms stable complexes with various metal ions, including Cr(III).[2][3] In this method, the formation of the Cr(III)- α -Benzoin oxime complex is facilitated in a micellar medium created by Triton X-100. Micelles are organized molecular assemblies that can solubilize sparingly soluble compounds in aqueous solutions, thereby enhancing the sensitivity and simplifying the analytical procedure.[1][4]

Principle

The method is based on the reaction between Cr(III) ions and α -Benzoin oxime in the presence of the non-ionic surfactant Triton X-100. The surfactant forms micelles that encapsulate the sparingly soluble Cr(III)- α -Benzoin oxime complex, leading to a stable and colored solution. The absorbance of this complex is then measured spectrophotometrically at its wavelength of maximum absorbance. The concentration of Cr(III) is determined from a calibration curve prepared using standard solutions.

Quantitative Data Summary

The analytical parameters for the micellar spectrophotometric determination of Cr(III) with α -Benzoin oxime are summarized in the table below.[1]

Parameter	Value
Wavelength of Maximum Absorbance (λ_{max})	Not specified in the abstract
Optimal pH	Not specified in the abstract
Beer's Law Range	0.1 - 13.7 $\mu\text{g mL}^{-1}$
Molar Absorptivity	5350 $\text{L mol}^{-1} \text{cm}^{-1}$
Detection Limit	0.8 ng mL^{-1}
Surfactant Used	Triton X-100
Recovery Yield	Almost 100%

Experimental Protocol

1. Reagents and Solutions

- Standard Cr(III) Solution ($1000 \mu\text{g mL}^{-1}$): Prepare by dissolving the appropriate amount of $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ in deionized water.
- α -Benzoin Oxime Solution: Prepare a solution of α -Benzoin oxime in a suitable solvent (e.g., ethanol). The exact concentration should be optimized as per the procedure.
- Triton X-100 Solution: Prepare a solution of Triton X-100 in deionized water. The optimal concentration needs to be determined experimentally.
- Buffer Solution: Prepare a buffer solution to maintain the optimal pH for the complex formation. The specific buffer and pH will need to be optimized.

2. Instrumentation

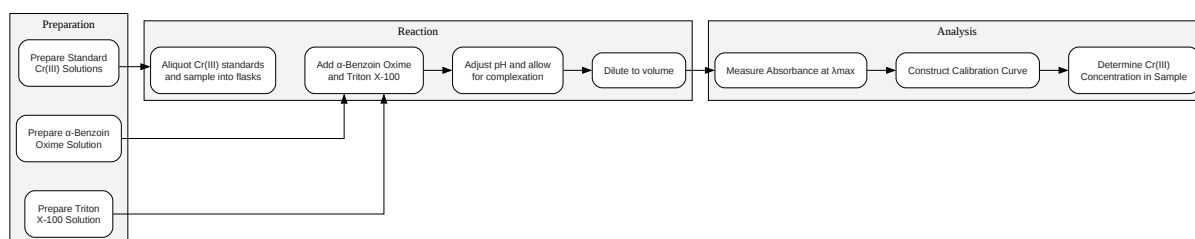
- A UV-Visible spectrophotometer with a 1 cm quartz cuvette.
- A pH meter.

3. Analytical Procedure

- Into a series of 10 mL volumetric flasks, add increasing aliquots of the standard Cr(III) solution to cover the Beer's law range ($0.1 - 13.7 \mu\text{g mL}^{-1}$).
- To each flask, add the optimized volume of the α -Benzoin oxime solution.
- Add the optimized volume of the Triton X-100 solution to each flask.
- Adjust the pH of the solutions to the optimal value using the buffer solution.
- Allow the solutions to stand for the required complexation time to ensure complete reaction.
- Dilute the solutions to the mark with deionized water and mix thoroughly.
- Measure the absorbance of each solution at the wavelength of maximum absorbance against a reagent blank prepared in the same manner but without the Cr(III) standard.
- Plot a calibration curve of absorbance versus the concentration of Cr(III).

- For the determination of Cr(III) in a sample, follow the same procedure, using an appropriate aliquot of the sample solution instead of the standard solution. The concentration of Cr(III) in the sample can be determined from the calibration curve.

Experimental Workflow



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References

- [1. Sensitized spectrophotometric determination of Cr\(III\) ion for speciation of chromium ion in surfactant media using alpha-benzoin oxime - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. alpha-Benzoin oxime | Benchchem \[benchchem.com\]](#)

- [3. alpha-Benzoin oxime | 441-38-3 | Benchchem \[benchchem.com\]](#)
- [4. \[논문\]Sensitized spectrophotometric determination of Cr\(III\) ion for speciation of chromium ion in surfactant media using \$\alpha\$ -benzoin oxime \[scienceon.kisti.re.kr\]](#)
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